

3-Thiopheneacrylic acid methyl ester molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Thio-pheneacrylic acid methyl ester

Cat. No.: B3386776

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Technical Guide: 3-Thiopheneacrylic Acid Methyl Ester

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential information regarding the molecular properties of 3-Thiopheneacrylic acid methyl ester, a synthetic intermediate.

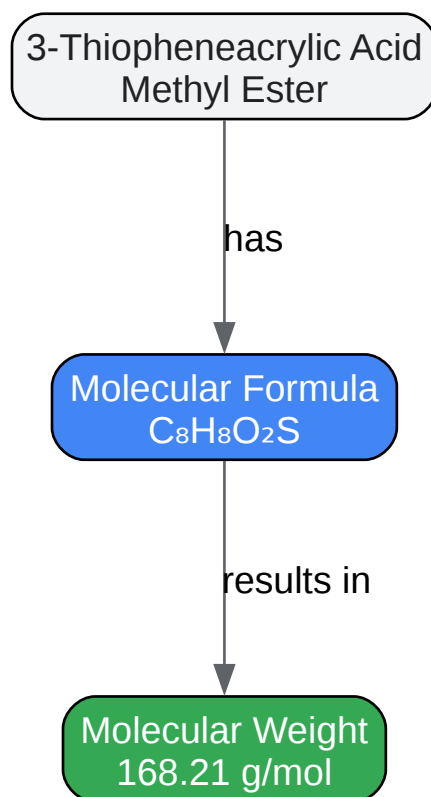
Molecular Data

The fundamental molecular characteristics of 3-Thiopheneacrylic acid methyl ester are summarized below.

Property	Value
Molecular Formula	C ₈ H ₈ O ₂ S[1][2]
Molecular Weight	168.21 g/mol [1][2][3]
CAS Number	135835-43-7[1][2]

Logical Relationship of Molecular Properties

The following diagram illustrates the relationship between the compound's name and its core molecular identifiers.



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Figure 1: Relationship between Compound Name, Formula, and Molecular Weight.

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